

# Commercial Suppliers and Technical Guide for 2-Methyl-2-octanol

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## Compound of Interest

Compound Name: 2-Methyl-2-octanol

Cat. No.: B126132

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **2-Methyl-2-octanol**, a key synthetic intermediate. This document outlines its commercial availability, physicochemical properties, and its significant role in the synthesis of biologically active compounds. Detailed experimental protocols and relevant signaling pathways are also presented to support research and development activities.

## Commercial Availability

**2-Methyl-2-octanol** is readily available from a variety of chemical suppliers. The typical purity offered ranges from 95% to over 99%. Researchers can acquire this compound in quantities ranging from grams to kilograms to meet laboratory and pilot-scale needs.

Table 1: Prominent Commercial Suppliers of **2-Methyl-2-octanol**

Supplier	Available Purity	Notes
Sigma-Aldrich	95%	A well-established supplier for research chemicals, offering various grades and quantities.
LookChem	≥99%	Provides access to multiple manufacturers and distributors, with information indicating that the product has achieved commercial mass production. <a href="#">[1]</a>
Rose Scientific	97%	A long-standing supplier of specialty chemicals, offering 2-Methyl-2-octanol for over thirty years and providing bulk quantities. <a href="#">[2]</a>
Santa Cruz Biotechnology	-	Offers 2-Methyl-2-octanol for biochemical and proteomics research, with lot-specific data available on their Certificate of Analysis. <a href="#">[3]</a>
ChemicalBook	≥99.0%	An online platform that connects buyers with various suppliers, listing prices and available purities. <a href="#">[4]</a>
Guidechem	95%, 99%	A B2B platform that lists various manufacturers and their minimum order quantities. <a href="#">[5]</a>
The Good Scents Company	95.00 to 100.00%	Lists suppliers and provides information on the use of 2-Methyl-2-octanol in the fragrance industry. <a href="#">[6]</a>

## Physicochemical Properties

**2-Methyl-2-octanol** is a tertiary alcohol with the chemical formula  $C_9H_{20}O$ . Its structure and properties make it a useful intermediate in organic synthesis.

Table 2: Physicochemical Data for **2-Methyl-2-octanol**

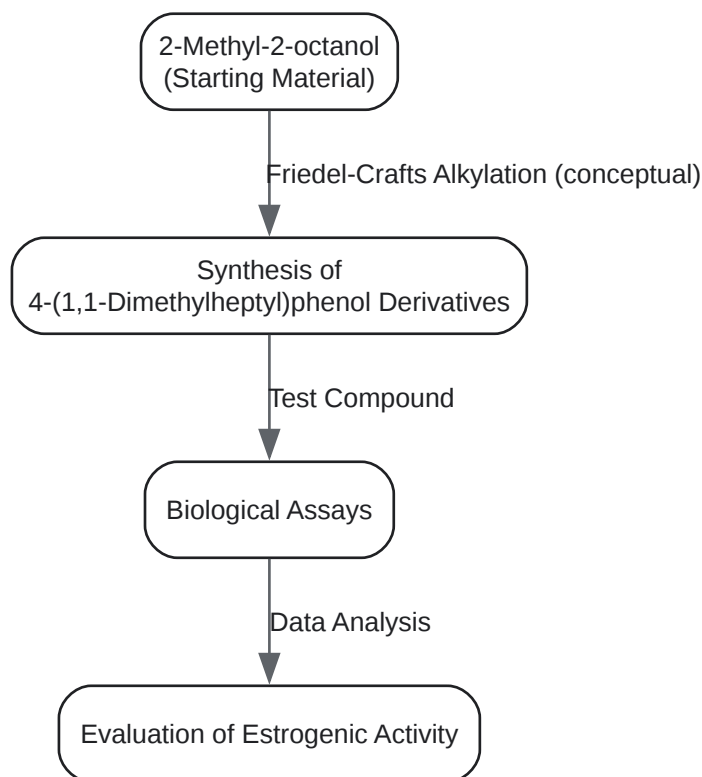
Property	Value	Reference(s)
CAS Number	628-44-4	[1][7]
Molecular Weight	144.25 g/mol	[7]
IUPAC Name	2-methyloctan-2-ol	[7]
Synonyms	1,1-Dimethylheptyl alcohol, n-Hexyldimethylcarbinol	[1][7]
Appearance	Colorless liquid	
Boiling Point	178 °C at 760 mmHg	[1]
Density	0.825 g/cm <sup>3</sup>	[1]
Flash Point	71.1 °C	[1]
Solubility	Soluble in Chloroform, Ethyl Acetate, DMSO; Insoluble in water.	[1]
Refractive Index	1.431	[1]

## Role as a Synthetic Intermediate

**2-Methyl-2-octanol** is a crucial precursor for the synthesis of 4-(1,1-dimethylheptyl)phenol and its derivatives, such as 4-(1,1-Dimethylheptyl)phenol Diethoxylate.[1][2][4] These alkylphenolic compounds are of significant interest in toxicology and endocrinology research due to their estrogenic activity.[8]

## Logical Workflow for Synthesis and Application

The following diagram illustrates the progression from the starting material, **2-Methyl-2-octanol**, to the synthesis of its derivatives and their subsequent application in biological assays.



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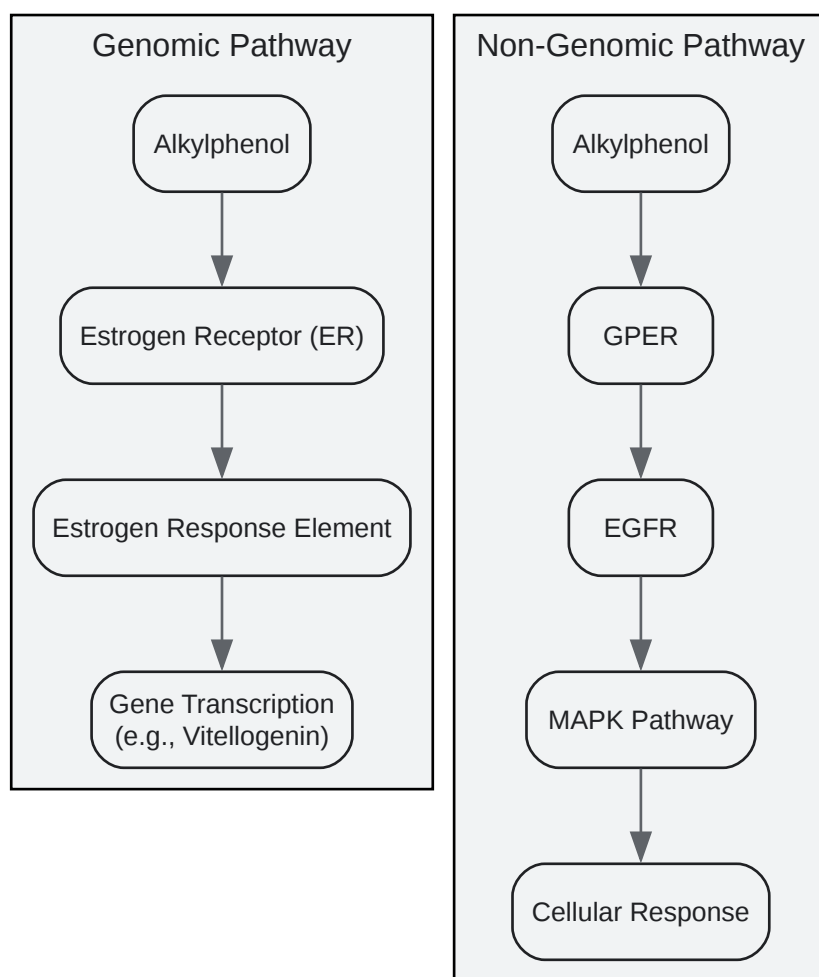
**Figure 1:** Synthetic and Application Workflow.

## Biological Activity of Derivatives

Derivatives of **2-Methyl-2-octanol**, specifically alkylphenols like 4-octylphenol and 4-nonylphenol, have been identified as xenoestrogens.[8] These compounds can mimic the effects of endogenous estrogens, such as 17 $\beta$ -estradiol, by interacting with estrogen receptors. [8]

## Estrogenic Signaling Pathways

Alkylphenols can exert their estrogenic effects through multiple signaling pathways. They can act as agonists for the nuclear estrogen receptor (ER), leading to the regulation of gene expression.[8] Additionally, they can trigger rapid, non-genomic signaling through G protein-coupled estrogen receptor 1 (GPER).[9]



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**Figure 2:** Estrogenic Signaling Pathways of Alkylphenols.

## Experimental Protocols

### Synthesis of 4-(1,1-dimethylheptyl)phenol (Conceptual)

While a specific detailed protocol for the synthesis of 4-(1,1-dimethylheptyl)phenol from **2-Methyl-2-octanol** is not readily available in the searched literature, the general approach involves a Friedel-Crafts alkylation of phenol. The following is a conceptual protocol based on standard organic chemistry principles.

Materials:

- **2-Methyl-2-octanol**

- Phenol
- Lewis acid catalyst (e.g.,  $\text{AlCl}_3$ ,  $\text{BF}_3$ ) or strong protic acid (e.g.,  $\text{H}_2\text{SO}_4$ )
- Anhydrous solvent (e.g., dichloromethane, nitrobenzene)
- Sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Apparatus for reflux and distillation

Procedure:

- In a flame-dried, three-necked flask equipped with a reflux condenser, magnetic stirrer, and dropping funnel, dissolve phenol in the anhydrous solvent under an inert atmosphere (e.g., nitrogen).
- Cool the mixture in an ice bath and slowly add the Lewis acid catalyst.
- Add **2-Methyl-2-octanol** dropwise to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Heat the mixture to reflux for several hours, monitoring the reaction progress by TLC.
- Upon completion, cool the reaction mixture and quench it by carefully pouring it over ice water.
- Separate the organic layer and wash it sequentially with water, sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.

- Purify the crude product by vacuum distillation or column chromatography to obtain 4-(1,1-dimethylheptyl)phenol.

## Vitellogenin Induction Assay in Rainbow Trout Hepatocytes

This protocol is a composite based on established methods for assessing the estrogenicity of compounds by measuring the induction of vitellogenin (Vg), an egg yolk precursor protein, in fish liver cells.[\[10\]](#)[\[11\]](#)[\[12\]](#)

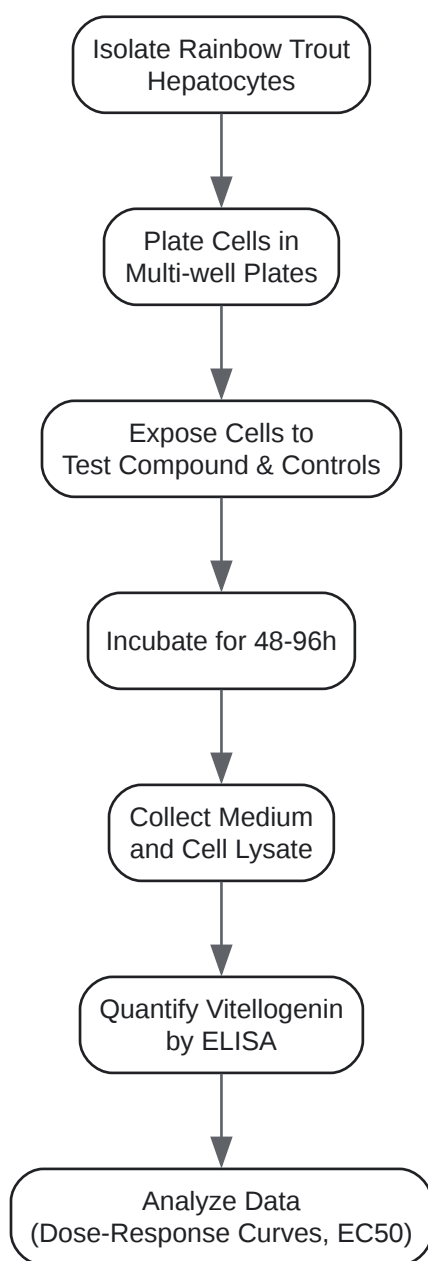
### Materials:

- Primary hepatocytes isolated from rainbow trout (*Oncorhynchus mykiss*)
- Cell culture medium (e.g., Hank's medium, phenol-red free) supplemented with HEPES, sodium bicarbonate, and bovine serum albumin.[\[10\]](#)
- Trout serum[\[10\]](#)
- 17 $\beta$ -estradiol (positive control)
- Test compound (e.g., 4-(1,1-Dimethylheptyl)phenol Diethoxylate)
- Multi-well cell culture plates
- Vitellogenin ELISA kit specific for rainbow trout[\[13\]](#)

### Procedure:

- **Cell Culture:** Isolate primary hepatocytes from rainbow trout liver using a two-step collagenase perfusion method.[\[14\]](#) Plate the cells in multi-well plates and allow them to attach overnight.
- **Exposure:** Prepare a range of concentrations of the test compound and the positive control (17 $\beta$ -estradiol) in the culture medium. Remove the plating medium from the cells and replace it with the medium containing the test compounds.
- **Incubation:** Incubate the cells for a period of 48 to 96 hours.[\[10\]](#)

- **Sample Collection:** After incubation, collect both the culture medium and the cell lysate.
- **Quantification of Vitellogenin:** Measure the concentration of vitellogenin in the collected samples using a rainbow trout-specific competitive ELISA kit.<sup>[13]</sup> Follow the manufacturer's instructions for the assay.
- **Data Analysis:** Construct dose-response curves for the test compound and the positive control. Determine the EC<sub>50</sub> (half-maximal effective concentration) for vitellogenin induction to assess the estrogenic potency of the test compound relative to 17 $\beta$ -estradiol.





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**Figure 3:** Experimental Workflow for Vitellogenin Induction Assay.

## Safety Information

**2-Methyl-2-octanol** is classified as a flammable liquid and vapor. It causes skin irritation and serious eye damage.[15] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood. Refer to the Safety Data Sheet (SDS) from the supplier for complete safety and handling information.[15]

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